

Carboplatin-d4 stability under different pH and temperature

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Compound of Interest

Compound Name: Carboplatin-d4

Cat. No.: B15143148

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Carboplatin-d4 Stability Technical Support Center

Disclaimer: No specific stability studies for **Carboplatin-d4** were identified in a comprehensive literature search. The following data and guidance are based on studies of unlabeled Carboplatin. For most applications, particularly when used as an internal standard in mass spectrometry, the stability of **Carboplatin-d4** is expected to be comparable to that of Carboplatin. However, minor differences in reaction kinetics due to isotopic effects cannot be entirely ruled out. The information provided should be used as a guideline, and stability should be verified under your specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Carboplatin-d4**?

A1: Based on information for unlabeled Carboplatin, it is recommended to store **Carboplatin-d4** as a solid at -20°C, protected from moisture and light. Once in solution, the stability is dependent on the solvent, concentration, temperature, and light exposure.

Q2: How stable is **Carboplatin-d4** in aqueous solutions?

A2: The stability of Carboplatin in aqueous solutions is influenced by temperature and the presence of nucleophiles. Aqueous solutions of Carboplatin are relatively stable, especially

when protected from light and stored at refrigerated temperatures. For instance, a 1 mg/mL solution of Carboplatin in sterile water for injection shows less than 10% loss over 14 days at room temperature.

Q3: What is the effect of pH on the stability of **Carboplatin-d4**?

A3: The optimal pH for Carboplatin stability is in the range of 4 to 6. The degradation rate of Carboplatin increases in solutions with a pH above 6.5. Acidic conditions can also lead to the decomposition of Carboplatin.

Q4: Can I prepare stock solutions of **Carboplatin-d4** in 0.9% Sodium Chloride or 5% Dextrose?

A4: Yes, but with important considerations. Carboplatin is significantly less stable in solutions containing chloride ions, such as 0.9% Sodium Chloride, due to the formation of cisplatin. If using 0.9% NaCl, solutions should be used promptly. Stability is much greater in 5% Dextrose, where it is the preferred diluent for longer-term storage of prepared solutions.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Inconsistent analytical results using Carboplatin-d4 internal standard.	Degradation of Carboplatin-d4 stock or working solutions.	Prepare fresh solutions. Verify the stability of the solution in your chosen diluent and storage conditions. Consider preparing smaller, single-use aliquots.
Appearance of unexpected peaks in chromatograms.	Formation of degradation products.	Review your solution preparation and storage. In chloride-containing solutions, expect the formation of cisplatin. In aqueous solutions, hydrolysis products may form over time, especially at higher temperatures or non-optimal pH.
Loss of signal intensity over time.	Adsorption to container surfaces or degradation.	While sorption is generally low for Carboplatin, consider using polypropylene or glass containers. More likely, this is due to chemical instability. Refer to the stability tables and adjust your protocol accordingly.

Quantitative Stability Data for Carboplatin

The following tables summarize the stability of unlabeled Carboplatin under various conditions. This data can be used as a reference for estimating the stability of **Carboplatin-d4**.

Table 1: Stability of Carboplatin in 0.9% Sodium Chloride Solution

Concentration	Temperature	Stability Period	Percent Loss	Reference
0.5 mg/mL	Room Temperature	3 days	≤ 8.5%	[1] [2] [3]
2.0 mg/mL	Room Temperature	5 days	≤ 8.5%	[1] [2] [3]
4.0 mg/mL	Room Temperature	7 days	≤ 8.2%	[1] [2] [3]
0.5 - 4.0 mg/mL	4°C (Refrigerated)	7 days	≤ 6%	[1] [2] [3]

Table 2: Stability of Carboplatin in 5% Dextrose Solution

Concentration	Temperature	Stability Period	Percent Loss	Reference
0.3 mg/mL	20-25°C	42 days	< 10%	[4]
3.0 mg/mL	20-25°C	63 days	< 10%	[4]
0.2 mg/mL	Room Temperature	24 hours	No significant loss	[5]
0.02 mg/mL	Room Temperature	> 3 hours	Unstable	[5]
0.70 & 2.15 mg/mL	Refrigerated	84 days	Stable	[6]

Table 3: Stability of Carboplatin Under Other Conditions

Concentration & Medium	Temperature	Stability Period	Notes	Reference
Aqueous Solution	37°C	14 days	Stable	[7]
Aqueous Solution	60°C	-	Degrades	[7]
10 mg/mL in multidose vials	25°C	14 days	Stable after multiple entries	

Experimental Protocols

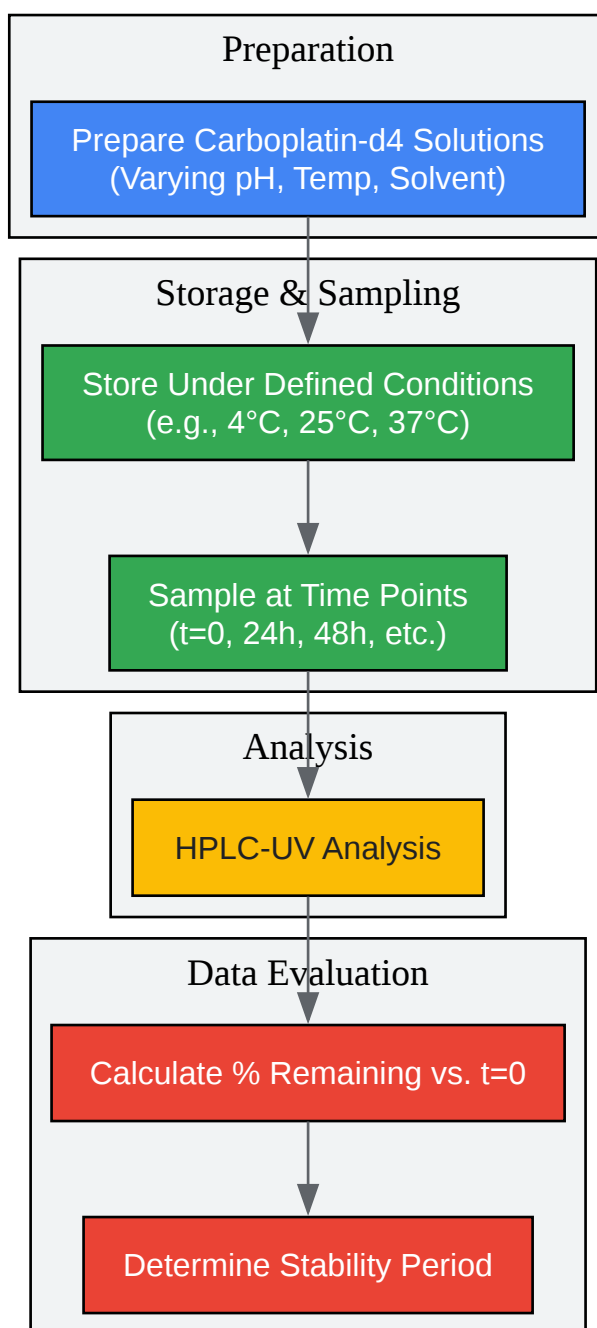
Protocol 1: Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

This protocol is a generalized procedure based on methods cited in the literature for determining Carboplatin stability.[1][4]

- Chromatographic System:
 - HPLC system with a UV detector.
 - Column: C18 reverse-phase column (e.g., Zorbax eclipse XDB-C18, 150 mm x 4.6 mm, 5 µm particle size).[5]
 - Mobile Phase: Isocratic mixture of water and methanol (e.g., 98:2, v/v).[5]
 - Flow Rate: 1.0 mL/min.[5]
 - Detection Wavelength: 230 nm.[5]
 - Injection Volume: 50 µL.[5]
- Sample Preparation:
 - Prepare Carboplatin solutions at the desired concentrations in the selected diluent (e.g., 0.9% NaCl, 5% Dextrose).

- Store the solutions under the specified temperature and light conditions.
- Analysis:
 - At predetermined time points (e.g., 0, 24, 48, 72 hours), withdraw an aliquot of the sample solution.
 - Inject the sample into the HPLC system.
 - Record the peak area of the Carboplatin peak.
- Data Evaluation:
 - Calculate the percentage of the initial Carboplatin concentration remaining at each time point.
 - Stability is typically defined as retaining at least 90% of the initial concentration.

Visualizations



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Caption: General workflow for a **Carboplatin-d4** stability study.



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Caption: Simplified degradation of Carboplatin to Cisplatin in the presence of chloride ions.

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